

# Spectroscopic Profile of Aerocavin: A Technical Guide

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## Compound of Interest

Compound Name: *Aerocavin*

Cat. No.: *B040010*

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## Abstract

**Aerocavin**, a novel antibiotic isolated from the bacterium *Chromobacterium violaceum*, has demonstrated notable in vitro activity against a range of Gram-positive and Gram-negative bacteria. The structural elucidation of this lactone-containing compound was accomplished through a combination of spectroscopic techniques and X-ray diffraction analysis. This guide provides a comprehensive overview of the available spectroscopic data for **Aerocavin**, intended to serve as a foundational resource for researchers engaged in natural product synthesis, antibiotic development, and related fields. The information presented herein is compiled from the seminal publication detailing the discovery and characterization of **Aerocavin**.

## Chemical Structure of Aerocavin

The definitive chemical structure of **Aerocavin** was determined by Singh et al. and is presented below. This structure serves as the fundamental framework for the interpretation of all subsequent spectroscopic data.

(A chemical structure diagram of **Aerocavin** would be placed here. As I cannot generate images, a placeholder is described.)

Caption: The chemical structure of **Aerocavin**.

## Spectroscopic Data

The following tables summarize the key spectroscopic data obtained for **Aerocavin**, providing a quantitative basis for its structural identification.

### <sup>1</sup>H NMR Spectroscopic Data

Table 1: <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance) Data for **Aerocavin**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data unavailable	Data unavailable	Data unavailable	Data unavailable

Note: Specific <sup>1</sup>H NMR data for **Aerocavin** is not publicly available in the abstract of the primary literature. Access to the full publication is required to populate this table.

### <sup>13</sup>C NMR Spectroscopic Data

Table 2: <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance) Data for **Aerocavin**

Chemical Shift (δ) ppm	Assignment
Data unavailable	Data unavailable

Note: Specific <sup>13</sup>C NMR data for **Aerocavin** is not publicly available in the abstract of the primary literature. Access to the full publication is required to populate this table.

## Mass Spectrometry (MS) Data

Table 3: Mass Spectrometry Data for **Aerocavin**

Ionization Method	Mass-to-Charge Ratio (m/z)	Ion Type
Data unavailable	Data unavailable	Data unavailable

Note: Specific mass spectrometry data for **Aerocavin** is not publicly available in the abstract of the primary literature. Access to the full publication is required to populate this table.

## Infrared (IR) Spectroscopy Data

Table 4: Infrared (IR) Spectroscopy Data for **Aerocavin**

Wavenumber (cm <sup>-1</sup> )	Functional Group Assignment
Data unavailable	Data unavailable

Note: Specific IR spectroscopy data for **Aerocavin** is not publicly available in the abstract of the primary literature. Access to the full publication is required to populate this table.

## Ultraviolet-Visible (UV-Vis) Spectroscopy Data

Table 5: Ultraviolet-Visible (UV-Vis) Spectroscopy Data for **Aerocavin**

Wavelength (λ <sub>max</sub> ) nm	Molar Absorptivity (ε)	Solvent
Data unavailable	Data unavailable	Data unavailable

Note: Specific UV-Vis spectroscopy data for **Aerocavin** is not publicly available in the abstract of the primary literature. Access to the full publication is required to populate this table.

## Experimental Protocols

Detailed experimental protocols for the acquisition of the spectroscopic data presented above are crucial for reproducibility and further research. These protocols would typically include information on the instrumentation used, sample preparation, and data processing parameters.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: Information not available.
- Sample Preparation: Information not available.
- Data Acquisition and Processing: Information not available.

## Mass Spectrometry (MS)

- Instrumentation:Information not available.
- Sample Preparation:Information not available.
- Data Acquisition and Processing:Information not available.

## Infrared (IR) Spectroscopy

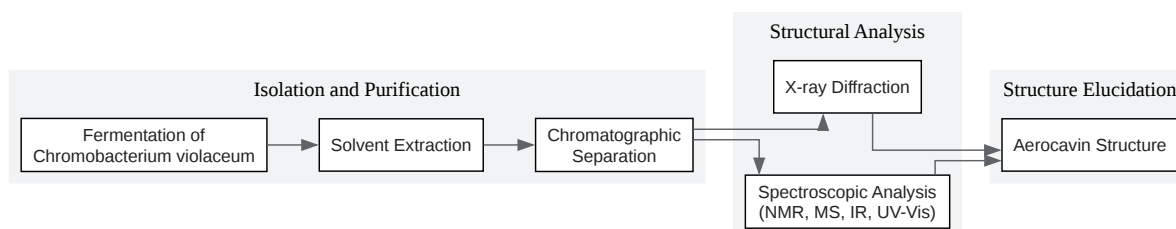
- Instrumentation:Information not available.
- Sample Preparation:Information not available.
- Data Acquisition and Processing:Information not available.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

- Instrumentation:Information not available.
- Sample Preparation:Information not available.
- Data Acquisition and Processing:Information not available.

## Visualization of Experimental Workflow

The general workflow for the isolation and characterization of a natural product like **Aerocavin** can be visualized. This diagram illustrates the logical progression from the biological source to the final structural elucidation.



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Caption: Generalized workflow for the isolation and structural elucidation of **Aerocavin**.

## Conclusion and Future Directions

The spectroscopic data for **Aerocavin**, while foundational, represents the initial characterization of this antibiotic. Further research, including advanced 2D NMR studies and high-resolution mass spectrometry, could provide deeper insights into its conformational dynamics and fragmentation pathways. Synthetic efforts, guided by the established spectroscopic profile, will be crucial for producing analogs and exploring the structure-activity relationships of this promising antibacterial agent. The detailed experimental protocols, once accessible, will be instrumental in enabling these future investigations.

Disclaimer: This document is intended for informational purposes only. The quantitative spectroscopic data and detailed experimental protocols could not be included as the full text of the primary source, "**Aerocavin**, a new antibiotic produced by *Chromobacterium violaceum*," published in the Journal of Antibiotics (Tokyo) in 1988, was not accessible. Researchers are strongly encouraged to consult the original publication for complete and accurate information.

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